A Comprehensive Technical Guide to the Safe Handling of Pyridine-^{15}N

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Compound of Interest

Compound Name:	*Pyridine-15N*
CAS No.:	*34322-45-7*
Cat. No.:	*B045745*

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For researchers, scientists, and drug development professionals, the integration of isotopically labeled compounds like Pyridine-^{15}N is a cornerstone of mechanistic studies, metabolic tracking, and advanced analytical techniques. While its chemical behavior mirrors that of its unlabeled analogue, the inherent hazards of the pyridine moiety demand a meticulous and informed approach to its handling. This guide provides a detailed framework for the safe and effective use of Pyridine-^{15}N in a laboratory setting, grounded in established safety protocols and a deep understanding of its chemical properties.

Understanding the Compound: Physicochemical Properties of Pyridine-^{15}N

Pyridine-^{15}N is pyridine in which the nitrogen atom (^{14}N) has been enriched with the stable isotope ^{15}N. This isotopic substitution has a negligible effect on the chemical reactivity and toxicological properties of the molecule, meaning the extensive safety data for pyridine is directly applicable to Pyridine-^{15}N.[1] The primary utility of this labeling is in analytical applications such as Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry, where the ^{15}N nucleus provides a distinct signal for tracking the molecule's fate in chemical and biological systems.[2][3]

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Property	Value	Source
Chemical Formula	$C_5H_5{}^{15}N$	[1][4]
Molecular Weight	80.09 g/mol	[1][4][5][6]
CAS Number	34322-45-7	[1][4][5][6][7]
Appearance	Colorless to light yellow liquid	[8]
Odor	Unpleasant, fish-like, nauseating	[8][9][10]
Boiling Point	115 °C	[4]
Melting Point	-42 °C	[4]
Flash Point	20 °C (68 °F) - closed cup	[4]
Density	0.990 g/mL at 25 °C	[4]
Vapor Pressure	10 mmHg at 13.2 °C	[4]

Hazard Identification and Risk Assessment

Pyridine-^{15}N is classified as a hazardous substance due to its flammability and toxicity.[11][12] A thorough risk assessment must be conducted before any work with this compound begins.

Primary Hazards:

- Flammability: Pyridine-^{15}N is a highly flammable liquid and vapor.[5][10][11][13] Its vapors are heavier than air and can travel a considerable distance to an ignition source, leading to flashback.[13] It may form explosive mixtures with air.
- Toxicity: It is harmful if swallowed, inhaled, or in contact with skin.[5][11][12] Pyridine can be absorbed through the skin and is toxic to the eyes, skin, respiratory system, blood, kidneys, liver, and central nervous system.[8]
- Irritation: It causes serious eye irritation and skin irritation.[8][12]

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- Health Effects of Overexposure: Acute exposure can lead to nausea, headache, dizziness, fatigue, nervousness, and increased urinary frequency.[8][9][14] In severe cases, it can cause central nervous system depression, coma, and respiratory depression.[10] Chronic exposure may result in liver and kidney damage.[10]

GHS Hazard Classifications:

- Flammable liquids (Category 2)[5]
- Acute toxicity, Oral (Category 4)[5]
- Acute toxicity, Dermal (Category 4)[5]
- Acute toxicity, Inhalation (Category 4)[5]
- Skin irritation (Category 2)[12]
- Eye irritation (Category 2A)[12]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with robust engineering controls and supplemented by appropriate PPE, is essential for minimizing exposure.

Engineering Controls

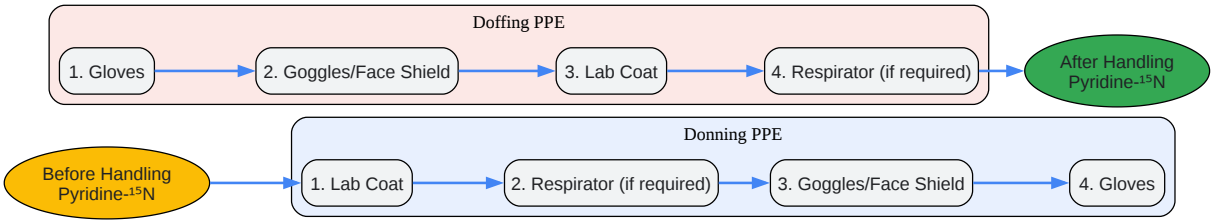
- Ventilation: All work with Pyridine-^{15}N must be conducted in a properly functioning and certified laboratory chemical fume hood to minimize the inhalation of vapors.[8][9][15][16]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible, within a 10-second travel distance (approximately 50 feet) of the work area.[8]

Personal Protective Equipment (PPE)

The selection of PPE is critical and should be based on a thorough risk assessment of the specific procedures being performed.

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- Eye and Face Protection: Chemical safety goggles are mandatory.[8][15] A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.[13]
- Skin Protection:
  - Gloves: Butyl rubber or polyvinyl alcohol (PVA) gloves are recommended for handling pyridine.[8][16] Nitrile gloves are not recommended for prolonged contact but may be used for incidental splash protection, provided they are changed immediately upon contamination.[8][15][16] Always consult the glove manufacturer's compatibility chart.
  - Lab Coat: A fully buttoned, flame-retardant lab coat is required to protect against skin contact.[8][9][15]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below permissible limits, or during large spills, a NIOSH/MSHA-approved respirator with appropriate cartridges for organic vapors may be necessary.[8][16] Personnel must be medically cleared, fit-tested, and trained in the use of respirators.[8]



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Caption: Workflow for donning and doffing Personal Protective Equipment (PPE).

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to preventing accidents and ensuring the integrity of the compound.

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Handling

- Avoid contact with skin, eyes, and clothing.[17]
- Do not inhale vapors or mists.[11][17]
- Use non-sparking tools and take precautionary measures against static discharge.[11] All metal equipment should be grounded and bonded.[13]
- Keep containers tightly closed when not in use.[8][9]
- Do not eat, drink, or smoke in areas where Pyridine-^{15}N is handled.[11][13]
- Wash hands thoroughly after handling.[8][11][13][17]

Storage

- Store in a cool, dry, and well-ventilated area designated for flammable liquids.[8][9][11][15]
- Keep away from sources of ignition such as heat, sparks, and open flames.[8][9][11][15]
- Store in tightly sealed, compatible containers, such as those made of glass or high-density polyethylene.[8][15]
- Store separately from incompatible materials, which include:
  - Strong oxidizing agents (e.g., perchlorates, peroxides, nitrates)[8][13]
  - Strong acids (e.g., hydrochloric, sulfuric, and nitric acid)[8][10][13]
  - Maleic anhydride[13]
  - Chromium trioxide[13]

Emergency Procedures: Spill, Exposure, and Fire Response

Preparedness is key to mitigating the consequences of an accidental release or exposure.

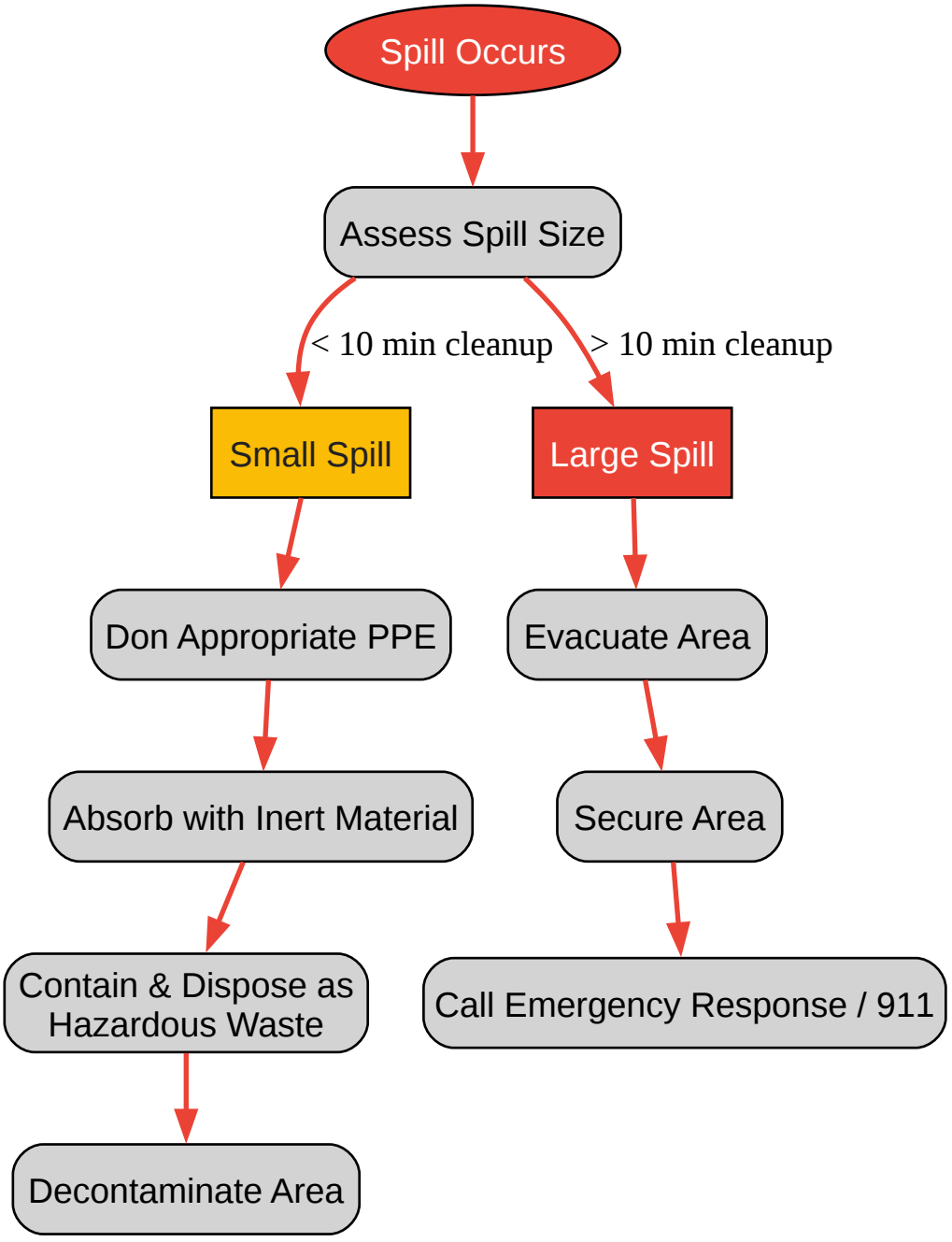
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Spill Response

The response to a spill depends on its size and location.

- Small Spill (manageable within 10 minutes):
  - Evacuate non-essential personnel.[13]
  - Ensure proper ventilation and eliminate all ignition sources.[13]
  - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.[8][13][15]
  - Collect the absorbent material into a sealed, labeled container for hazardous waste disposal.[8][13]
  - Decontaminate the spill area.[13]
- Large Spill:
  - Immediately evacuate the area and secure it to prevent entry.[8]
  - Contact your institution's emergency response team (e.g., Environmental Health & Safety) and, if necessary, call 911.[8]

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Caption: Decision workflow for responding to a Pyridine-^{15}N spill.

Exposure Response

Immediate action is critical in the event of personal exposure.

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- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[8][15] Seek immediate medical attention.[8][13][15]
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes.[8][15] For large area exposures, use an emergency shower.[8] Seek immediate medical attention.[8][13]
- Inhalation: Move the person to fresh air.[8][15] If breathing has stopped, provide artificial respiration.[13] Seek immediate medical attention.[8][13][15]
- Ingestion: Do NOT induce vomiting.[17] Rinse the mouth with water. Seek immediate medical attention.[8][12]

Fire Response

- Extinguishing Media: Use dry chemical, carbon dioxide (CO_2), or alcohol-resistant foam.[13][17] Water may be ineffective but can be used as a spray to cool fire-exposed containers.[13]
- Hazards in a Fire: Poisonous gases, including hydrogen cyanide and nitrogen oxides, are produced in a fire.[13] Containers may explode when heated.[13]
- Firefighting Procedures: Only trained personnel equipped with self-contained breathing apparatus (SCBA) and full protective clothing should attempt to fight a pyridine fire.[17]

Waste Disposal

Pyridine-^{15}N and materials contaminated with it are considered hazardous waste and must be disposed of in accordance with all local, state, and federal regulations.[18]

- Collect waste in a designated, sealed, and properly labeled, airtight container.[8]
- Do not mix with other waste streams.
- Store waste containers away from incompatible materials.[8]
- Arrange for pickup and disposal by your institution's hazardous waste management group.[8]

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Conclusion

The safe handling of Pyridine-^{15}N is predicated on a comprehensive understanding of its hazards and the diligent application of established safety protocols. By integrating robust engineering controls, mandating the correct use of personal protective equipment, and ensuring all personnel are trained on emergency procedures, research with this valuable isotopic tool can be conducted with minimal risk.

References

- Washington State University, Office of Research Assurances. (n.d.). Pyridine Safety. Retrieved from [Link]
- New Jersey Department of Health. (2010). Hazardous Substance Fact Sheet: Pyridine. Retrieved from [Link]
- Post Apple Scientific. (2024, October 1). 12 Safety Precautions To Follow When Handling Pyridine. Retrieved from [Link]
- Post Apple Scientific. (2024, March 12). Handling Pyridine: Best Practices and Precautions. Retrieved from [Link]
- GOV.UK. (n.d.). Pyridine: incident management. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). Pyridine-^{15}N. PubChem Compound Database. Retrieved from [Link]
- PENTA chemicals. (2024, November 26). Pyridine - SAFETY DATA SHEET. Retrieved from [Link]
- Hughes, D. L., et al. (2021). Synthesis of ^{15}N-Pyridines and Higher Mass Isotopologs via Zincke Imine Intermediates. The Journal of Organic Chemistry. Retrieved from [Link]
- Agency for Toxic Substances and Disease Registry. (1989). Toxicological Profile for Pyridine. Retrieved from [Link]
- ResearchGate. (n.d.). ^{15}N Chemical Shifts (ppm) of Free and Protonated Pyridine (PY) and.... Retrieved from [Link]

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- National Center for Biotechnology Information. (n.d.). Toxicological Profile for Pyridine - Health Effects. Retrieved from [Link]
- SpectraBase. (n.d.). Pyridine - Optional[^{15}N NMR] - Chemical Shifts. Retrieved from [Link]
- Agency for Toxic Substances and Disease Registry. (n.d.). Pyridine Tox Profile. Retrieved from [Link]
- Centers for Disease Control and Prevention. (n.d.). Pyridine - IDLH. NIOSH. Retrieved from [Link]
- Cole-Parmer. (n.d.). Chemical Compatibility Database. Retrieved from [Link]

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Sources

- 1. scbt.com [scbt.com]
- 2. Synthesis of 15N-Pyridines and Higher Mass Isotopologs via Zincke Imine Intermediates - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Pyridine-15N 15N 98atom 34322-45-7 [sigmaaldrich.com]
- 5. Pyridine-15N | C5H5N | CID 12196969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. isotope.com [isotope.com]
- 7. PYRIDINE (15N) | 34322-45-7 [chemicalbook.com]
- 8. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 9. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 10. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 11. pentachemicals.eu [pentachemicals.eu]
- 12. fishersci.com [fishersci.com]

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- 13. nj.gov [nj.gov]
- 14. Pyridine - IDLH | NIOSH | CDC [cdc.gov]
- 15. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. cdhfinechemical.com [cdhfinechemical.com]
- 18. atsdr.cdc.gov [atsdr.cdc.gov]

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